

Inter-laboratory Comparison of "Hydroxy Methyl Linagliptin" Analysis: A Comparative Guide

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

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This guide provides a comparative overview of analytical methodologies for the quantification of **Hydroxy Methyl Linagliptin**, a metabolite of the dipeptidyl peptidase-4 (DPP-4) inhibitor, Linagliptin. The information is intended for researchers, scientists, and drug development professionals. While direct inter-laboratory comparison studies for **Hydroxy Methyl Linagliptin** are not publicly available, this document synthesizes data from various validated analytical methods to offer an objective comparison of their performance.

Data Presentation: Comparison of Analytical Methods

The following table summarizes the performance characteristics of different analytical methods reported for the analysis of Linagliptin and its related substances, which would include **Hydroxy Methyl Linagliptin**. The data is extracted from individual studies and provides a basis for indirect comparison.

Method	Matrix	Chromatographic Column	Mobility Phase	Detection	Linearity Range	Accuracy (%)	Precision (%RSD)	LOD/LOQ	Citation
RP-HPLC	Bulk Drug	Kromasil C18 (250mm x 4.6mm, 5µm)	0.1% Phosphoric acid (pH 2.5) and Acetonitrile	UV at 225 nm	LOQ to 150% of target concentration	99.13 - 101.76	0.128 - 0.969	Not Specified	[1]
RP-HPLC	Pharmaceutical Dosage Form	Khromosil C18 (150mm x 4.6mm, 5µm)	0.02 M Potassium dihydrogen phosphate : Acetonitrile (70:30, v/v), pH 5.0	UV at 226 nm	0 - 75 µg/mL	Not Specified	Not Specified	Not Specified	[2]
RP-HPLC	Pharmaceutical Dosage Form	Symmetry C18	Methanol : Water (83:17, v/v), pH 4.1	UV at 241 nm	5 - 30 ppm	Not Specified	Not Specified	Not Specified	[3]
LC-MS/MS	Human	Waters, X-Bridge	Acetonitrile and	ESI, MRM	10 - 5000 ng/mL	93.40 - 104.13	5.04 - 13.44	Not Specified	[4]

	Plasma	, C18	0.1 %						
		(4.6m	Formic						
		m x	acid						
		50mm,	(90:10						
		5µm)	v/v)						
LC-MS/MS	Human Plasma	Not Specified	Not Specified	ESI, Positive Ion Mode	0.25 - 16 ppb	< 5.8% deviation	< 12.5%	LLOQ: 0.25 ppb	[5]

Experimental Protocols

Below is a detailed methodology for a representative Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the analysis of Linagliptin and its impurities, including **Hydroxy Methyl Linagliptin**.

Objective: To quantify **Hydroxy Methyl Linagliptin** in a bulk drug substance or pharmaceutical formulation.

1. Materials and Reagents:

- Linagliptin and **Hydroxy Methyl Linagliptin** reference standards
- Acetonitrile (HPLC grade)
- Phosphoric acid (AR grade)
- Milli-Q water
- 0.45 µm membrane filters

2. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Kromasil C18 column (250mm x 4.6mm, 5µm)

- Data acquisition and processing software

3. Chromatographic Conditions:

- Mobile Phase A: 0.1% Phosphoric acid in water (pH adjusted to 2.5)
- Mobile Phase B: Acetonitrile
- Elution Mode: Isocratic
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL
- Detection Wavelength: 225 nm

4. Preparation of Solutions:

- Diluent: A 50:50 (v/v) mixture of water and acetonitrile.
- Standard Stock Solution: Accurately weigh and dissolve an appropriate amount of **Hydroxy Methyl Linagliptin** reference standard in the diluent to obtain a known concentration.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to cover the desired calibration range.
- Sample Preparation: Accurately weigh and dissolve the sample containing Linagliptin and its impurities in the diluent to achieve a concentration within the calibration range. Filter the solution through a 0.45 µm membrane filter before injection.

5. Analysis Procedure:

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes.
- Inject the diluent (blank) to ensure no interfering peaks are present.
- Inject the standard solutions at different concentration levels to establish a calibration curve.

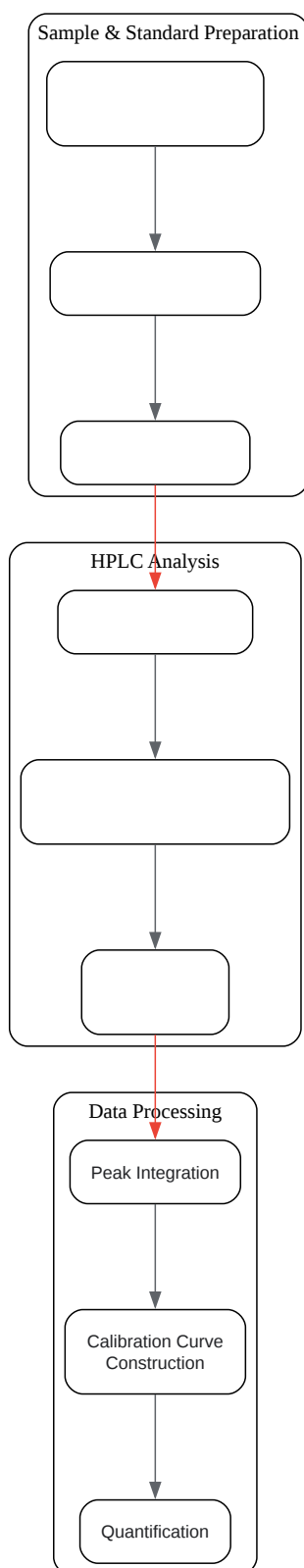
- Inject the sample solutions.
- Record the chromatograms and integrate the peak areas.

6. Data Analysis:

- Construct a calibration curve by plotting the peak area of **Hydroxy Methyl Linagliptin** against its concentration.
- Determine the concentration of **Hydroxy Methyl Linagliptin** in the sample by interpolating its peak area from the calibration curve.

Mandatory Visualization

Experimental Workflow for Hydroxy Methyl Linagliptin Analysis

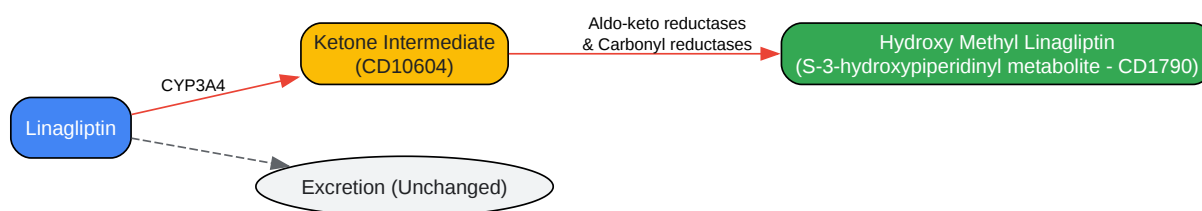


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Analytical workflow for **Hydroxy Methyl Linagliptin**.

Metabolic Pathway of Linagliptin

Linagliptin is primarily excreted unchanged. Metabolism represents a minor elimination pathway, with the main metabolite being pharmacologically inactive.[6][7] The formation of the primary hydroxylated metabolite is mediated by cytochrome P450 3A4 (CYP3A4) and subsequent reduction steps.[7]



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Simplified metabolic pathway of Linagliptin.

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